

Application Notes and Protocols for Testing the Pozzolan Activity of Pumice

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Compound of Interest

Compound Name: PUMICE STONE

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Introduction

Pumice, a lightweight volcanic glass, is increasingly utilized as a supplementary cementitious material (SCM) in concrete production. Its pozzolanic nature allows it to react with calcium hydroxide ($\text{Ca}(\text{OH})_2$), a byproduct of cement hydration, to form additional cementitious compounds, thereby enhancing the long-term strength and durability of the concrete. The evaluation of this pozzolanic activity is crucial for quality control and for predicting the performance of pumice in blended cements.

This document provides detailed methodologies for testing the pozzolanic activity of pumice, intended for researchers, scientists, and professionals in materials science and drug development who may be exploring the use of pozzolanic materials in various applications. The protocols described herein are based on established standards and scientific literature, covering both direct and indirect methods of assessment.

Sample Preparation

Proper sample preparation is paramount for obtaining accurate and reproducible results. The following protocol outlines the general steps for preparing pumice for pozzolanic activity testing.

Protocol for Pumice Preparation

- **Sourcing and Cleaning:** Obtain a representative sample of pumice. Wash the pumice with deionized water to remove any impurities, such as clay and organic matter. Dry the cleaned

pumice in an oven at 105 ± 5 °C until a constant weight is achieved.

- **Crushing and Grinding:** Crush the dried pumice using a jaw crusher. Further, grind the crushed pumice using a ball mill to achieve a fine powder. The fineness of the powder significantly influences its reactivity. For most standard tests, the pumice should be ground to a fineness where the residue on a 45 µm (No. 325) sieve is less than 34%, as specified in ASTM C618.
- **Characterization:** Characterize the ground pumice for its chemical and physical properties. This typically includes:
 - **Chemical Analysis (X-ray Fluorescence - XRF):** Determine the content of silicon dioxide (SiO_2), aluminum oxide (Al_2O_3), and iron oxide (Fe_2O_3). According to ASTM C618, the sum of these oxides should be at least 70% for a material to be classified as a natural pozzolan.^[1]
 - **Fineness (Blaine Air Permeability or Laser Diffraction):** Measure the specific surface area of the pumice powder.
 - **Specific Gravity:** Determine the specific gravity of the pumice powder.

Methodologies for Testing Pozzolan Activity

Several methods, both direct and indirect, are employed to assess the pozzolanic activity of pumice. Direct methods quantify the amount of $\text{Ca}(\text{OH})_2$ consumed by the pozzolan, while indirect methods evaluate the effect of the pozzolanic reaction on the physical and mechanical properties of a mortar or paste.

Strength Activity Index (SAI) with Portland Cement

The Strength Activity Index is the most common indirect method and is standardized by ASTM C311.^[2] It compares the compressive strength of a mortar made with a partial replacement of cement with pumice to a control mortar made with 100% Portland cement.^{[3][4]}

Experimental Protocol for Strength Activity Index (ASTM C311)

- **Materials:**

- Ordinary Portland Cement (OPC) meeting ASTM C150 specifications.
- Graded standard sand (ASTM C778).
- Prepared pumice powder.
- Potable water.
- Mixture Proportions:
 - Control Mixture: Prepare a mortar with 500g of OPC, 1375g of graded sand, and a specific amount of water to achieve a standard flow.[\[3\]](#)
 - Test Mixture: Prepare a mortar with 400g of OPC (20% replacement), 100g of pumice, 1375g of graded sand, and adjust the water content to achieve the same flow as the control mixture.[\[3\]](#)[\[4\]](#)
- Procedure:
 - Mix the mortar components in a mechanical mixer as per ASTM C305.
 - Cast the mortar into 50 mm (2-inch) cube molds.
 - Cure the cubes in a moist cabinet at 23 ± 2 °C and >95% relative humidity for 24 hours.
 - Demold the cubes and continue curing in lime-saturated water at 23 ± 2 °C until the testing age (typically 7 and 28 days).
- Testing and Calculation:
 - Determine the compressive strength of at least three cubes for both the control and test mixtures at 7 and 28 days according to ASTM C109/C109M.
 - Calculate the Strength Activity Index (SAI) using the following formula: $SAI (\%) = (A / B) \times 100$ Where:
 - A = Average compressive strength of the test mixture cubes (MPa).
 - B = Average compressive strength of the control mixture cubes (MPa).

Data Presentation

Test Age	Control Mortar Strength (MPa)	Test Mortar Strength (MPa)	Strength Activity Index (%)	ASTM C618 Requirement (%)
7 Days	[Insert Value]	[Insert Value]	[Calculate Value]	≥ 75
28 Days	[Insert Value]	[Insert Value]	[Calculate Value]	≥ 75

Note: According to some studies, pumice might achieve the minimum required SAI at 28 days rather than at 7 days.[\[3\]](#)[\[5\]](#)

Frattini Test

The Frattini test is a direct chemical method that assesses the pozzolanic activity by measuring the concentration of calcium and hydroxyl ions in an aqueous solution in contact with a hydrated cement-pumice blend.[\[6\]](#)[\[7\]](#) A material is considered pozzolanic if the measured ion concentrations fall below the solubility curve of Ca(OH)_2 .

Experimental Protocol for Frattini Test (EN 196-5)

- Materials:
 - Ordinary Portland Cement (CEM I).
 - Prepared pumice powder.
 - Deionized water.
- Procedure:
 - Prepare a sample of 20g consisting of 80% OPC and 20% pumice powder.[\[8\]](#)[\[9\]](#)
 - Mix the sample with 100 mL of deionized water in a sealed polyethylene container.
 - Store the container in an oven at 40 ± 1 °C for 8 or 15 days.[\[6\]](#)[\[7\]](#)

- After the curing period, vacuum filter the suspension through a dry double filter paper.
- Allow the filtrate to cool to room temperature.
- Chemical Analysis:
 - Hydroxyl Ion Concentration ($[\text{OH}^-]$): Titrate a known volume of the filtrate with a standardized hydrochloric acid (HCl) solution using a suitable indicator (e.g., methyl orange).[6]
 - Calcium Ion Concentration ($[\text{Ca}^{2+}]$): After the $[\text{OH}^-]$ titration, adjust the pH of the solution to 12.5 and titrate with a standardized EDTA solution using a suitable indicator (e.g., murexide).[6]
- Interpretation:
 - Express the concentrations of $[\text{CaO}]$ and $[\text{OH}^-]$ in mmol/L.
 - Plot the results on a graph with the $\text{Ca}(\text{OH})_2$ solubility curve at 40 °C. If the point representing the sample's $[\text{CaO}]$ and $[\text{OH}^-]$ concentrations falls below the curve, the pumice is considered to have positive pozzolanic activity.

Saturated Lime Test

The saturated lime test is a simplified direct method to quantify the amount of lime consumed by the pozzolan.[10] It is considered a less reliable standalone test but can provide useful initial screening data.[3]

Experimental Protocol for Saturated Lime Test (ASTM C593)

- Materials:
 - Reagent-grade calcium hydroxide ($\text{Ca}(\text{OH})_2$).
 - Prepared pumice powder.
 - Deionized water.

- Procedure:
 - Prepare a saturated lime solution by dissolving an excess of $\text{Ca}(\text{OH})_2$ in deionized water and filtering.
 - Mix a known mass of pumice powder with a specific volume of the saturated lime solution.
 - Store the mixture in a sealed container at a constant temperature (e.g., 40 °C) for a defined period (e.g., 1, 7, or 28 days).
 - After the reaction period, filter the suspension.
- Analysis and Calculation:
 - Determine the concentration of Ca^{2+} in the filtrate by titration with a standardized EDTA solution.
 - Calculate the amount of $\text{Ca}(\text{OH})_2$ fixed by the pumice by subtracting the final concentration from the initial concentration of the saturated lime solution.

Electrical Resistivity/Conductivity Method

This method provides a rapid assessment of pozzolanic activity by measuring the change in electrical resistivity or conductivity of a cement-pumice paste or mortar over time.^{[11][12][13]} The pozzolanic reaction consumes ions from the pore solution, leading to an increase in electrical resistivity.^{[14][15]}

Experimental Protocol for Electrical Resistivity Measurement

- Materials:
 - Ordinary Portland Cement (OPC).
 - Prepared pumice powder.
 - Graded standard sand.
 - Potable water.

- Procedure:
 - Prepare control and test mortar prisms (e.g., 40 x 40 x 160 mm) with proportions similar to the SAI test.[\[12\]](#)
 - Embed electrodes (e.g., a four-point Wenner probe) in the fresh mortar or take measurements on the surface of the hardened mortar at regular intervals (e.g., 7, 14, 28, 56, and 90 days).[\[12\]](#)
 - Cure the specimens under standard conditions.
- Measurement and Interpretation:
 - Measure the bulk electrical resistivity of the mortar specimens.
 - Plot the resistivity as a function of time for both the control and test mixtures.
 - A continuous and significant increase in the resistivity of the pumice-blended mortar compared to the control mortar indicates ongoing pozzolanic activity.[\[11\]](#)[\[12\]](#)

Data Presentation

Curing Time (days)	Control Mortar Resistivity (kΩ·cm)	Test Mortar Resistivity (kΩ·cm)
7	[Insert Value]	[Insert Value]
28	[Insert Value]	[Insert Value]
90	[Insert Value]	[Insert Value]

Thermogravimetric Analysis (TGA)

TGA is a microstructural analysis technique that can directly quantify the amount of Ca(OH)_2 consumed during the pozzolanic reaction.[\[1\]](#)[\[6\]](#) It involves measuring the weight loss of a hydrated cement-pumice paste as it is heated at a constant rate.

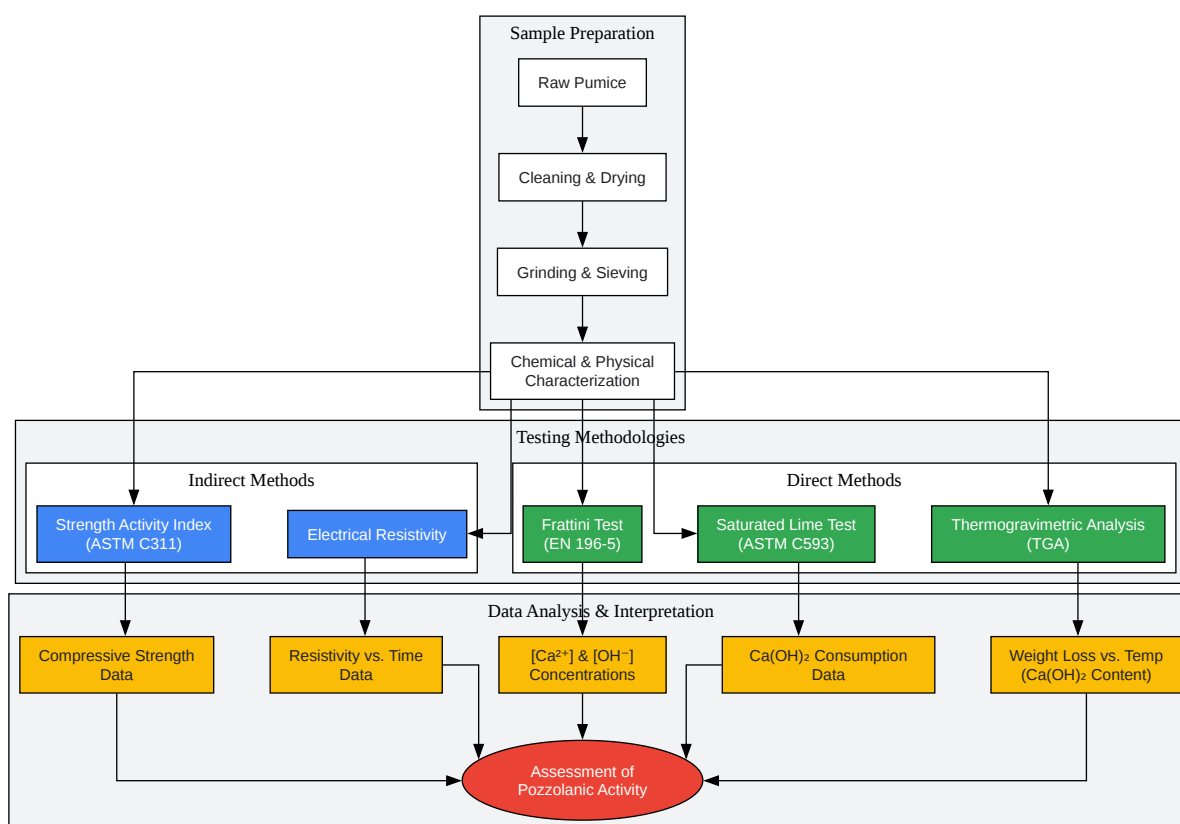
Experimental Protocol for Thermogravimetric Analysis

- Materials:
 - Ordinary Portland Cement (OPC).
 - Prepared pumice powder.
 - Deionized water.
- Procedure:
 - Prepare pastes of a control (100% OPC) and a test blend (e.g., 80% OPC, 20% pumice) with a fixed water-to-binder ratio.
 - Cure the pastes in sealed containers for the desired duration (e.g., 7, 28, 90 days).
 - At the testing age, stop the hydration process by solvent exchange (e.g., with isopropanol) and dry the sample.
 - Grind the dried paste into a fine powder.
- TGA Measurement:
 - Place a small amount of the powdered sample (10-20 mg) in the TGA instrument.
 - Heat the sample from ambient temperature to approximately 1000 °C at a constant rate (e.g., 10 °C/min) in an inert atmosphere (e.g., nitrogen).
 - Record the weight loss as a function of temperature.
- Analysis:
 - The weight loss between approximately 400 °C and 500 °C corresponds to the dehydroxylation of Ca(OH)_2 .
 - Quantify the amount of Ca(OH)_2 in the control and test samples.
 - The reduction in the amount of Ca(OH)_2 in the test sample compared to the control is a direct measure of the pozzolanic activity.[\[16\]](#)

Data Presentation

Curing Time (days)	Ca(OH) ₂ Content in Control Paste (%)	Ca(OH) ₂ Content in Test Paste (%)	Ca(OH) ₂ Consumed (%)
7	[Insert Value]	[Insert Value]	[Calculate Value]
28	[Insert Value]	[Insert Value]	[Calculate Value]
90	[Insert Value]	[Insert Value]	[Calculate Value]

Experimental Workflow Visualization



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Workflow for testing the pozzolanic activity of pumice.

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References

- 1. dergipark.org.tr [dergipark.org.tr]
- 2. store.astm.org [store.astm.org]
- 3. e3s-conferences.org [e3s-conferences.org]
- 4. tsapps.nist.gov [tsapps.nist.gov]
- 5. researchgate.net [researchgate.net]
- 6. Comprehensive Review of Direct and Indirect Pozzolanitic Reactivity Testing Methods | MDPI [mdpi.com]
- 7. emerald.com [emerald.com]
- 8. hrcak.srce.hr [hrcak.srce.hr]
- 9. researchgate.net [researchgate.net]
- 10. scispace.com [scispace.com]
- 11. asmedigitalcollection.asme.org [asmedigitalcollection.asme.org]
- 12. scholars.uky.edu [scholars.uky.edu]
- 13. Evaluation of pozzolanitic activity by the electric resistance measurement method (Journal Article) | OSTI.GOV [osti.gov]
- 14. Assessment of Pozzolanitic Activity Using Methods Based on the Measurement of Electrical Conductivity of Suspensions of Portland Cement and Pozzolan - PMC [pmc.ncbi.nlm.nih.gov]
- 15. publisher.uthm.edu.my [publisher.uthm.edu.my]
- 16. hesspozz.com [hesspozz.com]
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